

An In-depth Technical Guide to the Physical Properties of 5-Hexenenitrile

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Compound of Interest

Compound Name: 5-Hexenenitrile

Cat. No.: B1345603

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This technical guide provides a comprehensive overview of the key physical properties of **5-Hexenenitrile**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes detailed experimental protocols for the determination of these properties and a visualization of a relevant chemical transformation.

Core Physical Properties

5-Hexenenitrile is a colorless to pale yellow liquid at room temperature.^[1] It is an unsaturated aliphatic nitrile with the molecular formula C_6H_9N .^[1]

Data Summary

The following table summarizes the reported values for the boiling point and density of **5-Hexenenitrile**. These values are critical for a variety of applications, including reaction condition optimization, purification process design, and safety assessments.

Physical Property	Value	Conditions
Boiling Point	165 °C	At standard atmospheric pressure (760 mmHg)
160-162 °C	At standard atmospheric pressure (760 mmHg)	
75-78 °C	At reduced pressure (13 mmHg)	
Density	0.837 g/mL	At 25 °C
0.84 g/mL	Not specified	
Specific Gravity	0.84	At 20 °C (compared to water at 20 °C)

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid organic compound such as **5-Hexenenitrile**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[2] For an accurate determination, two primary methods are commonly employed: the distillation method for larger sample volumes and the capillary method for smaller quantities.^[2]

Capillary Method (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of small amounts of liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer or an aluminum block)
- Thermometer (calibrated)

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Sample of **5-Hexenenitrile** (a few milliliters)
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **5-Hexenenitrile** is placed into the fusion tube.
- A capillary tube, which has been sealed at one end, is inverted and placed into the fusion tube containing the liquid sample.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube or other heating bath.
- The apparatus is heated slowly and uniformly.^[3]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor of the liquid will enter the capillary tube. When the vapor pressure of the sample equals the atmospheric pressure, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[3]
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[4]

Determination of Density

Density is the mass of a substance per unit of its volume. For liquids, this is typically measured in grams per milliliter (g/mL).

Gravimetric Method using a Pycnometer or Volumetric Flask

This method provides high accuracy and is a standard procedure in many laboratories.

Materials:

- Pycnometer or a calibrated volumetric flask (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.001 g)
- Temperature-controlled water bath or a constant temperature room
- Sample of **5-Hexenenitrile**

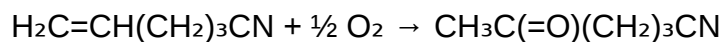
Procedure:

- The clean, dry pycnometer or volumetric flask is accurately weighed on an analytical balance. This is the mass of the empty container.
- The container is carefully filled with **5-Hexenenitrile** up to the calibration mark. Care should be taken to avoid air bubbles.
- The filled container is placed in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium. The volume of the liquid may change slightly, so it might be necessary to add or remove a small amount to bring it back to the calibration mark.
- The exterior of the container is carefully dried, and it is weighed again. This is the mass of the container plus the liquid.
- The mass of the **5-Hexenenitrile** is determined by subtracting the mass of the empty container from the mass of the filled container.
- The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer or volumetric flask.^[5]

Chemical Reactivity: The Wacker Oxidation

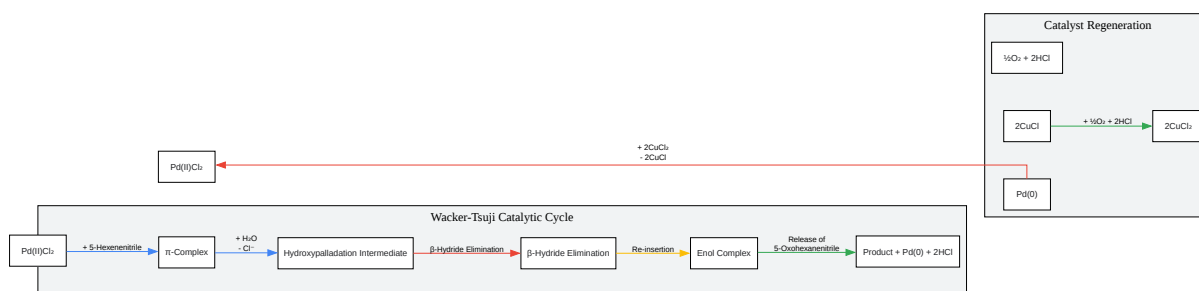
5-Hexenenitrile can undergo a variety of chemical transformations typical of both alkenes and nitriles.[6] A notable reaction is the Wacker oxidation, where the terminal alkene is oxidized to a methyl ketone in the presence of a palladium catalyst.[7] This reaction is a cornerstone of organopalladium chemistry and is widely used in organic synthesis.[8]

The overall transformation is as follows:



The catalytic cycle involves the oxidation of Pd(0) back to Pd(II) by a co-oxidant, typically a copper salt, with molecular oxygen as the terminal oxidant.[9][10]

Below is a simplified representation of the Wacker-Tsuji oxidation catalytic cycle.



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Wacker-Tsuji Oxidation of **5-Hexenenitrile**

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